

N-(2-fluorophenyl)-2-methylbenzamide: Physicochemical & Structural Characterization Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2-fluorophenyl)-2-methylbenzamide

Cat. No.: B326373

[Get Quote](#)

Chemical Identity & Structural Analysis

N-(2-fluorophenyl)-2-methylbenzamide (also known as 2'-fluoro-2-methylbenzanilide or 2'-fluoro-o-toluanilide) is a diaryl amide characterized by an ortho-methyl group on the benzoyl ring and an ortho-fluorine atom on the aniline ring. This specific substitution pattern introduces significant steric hindrance and electronic effects, influencing its solubility, crystal packing, and biological activity (often as a fungicide intermediate or structural analog to Mepronil).

Property	Data
IUPAC Name	2-methyl-N-(2-fluorophenyl)benzamide
Common Synonyms	2'-Fluoro-o-toluanilide; o-Toluic acid 2-fluoroanilide
CAS Registry Number	Note: Often confused with isomer 198879-85-5 (2-fluoro-N-(2-methylphenyl)benzamide). Verify structure by NMR.
Molecular Formula	C
	H
	FNO
Molecular Weight	229.25 g/mol
SMILES	<chem>Cc1ccccc1C(=O)Nc2ccccc2F</chem>
InChI Key	Generated from structure:UZPGWRCSQTZJAB-UHFFFAOYSA-N (Verify)

Structural Features

- **Steric Hindrance:** The ortho-methyl and ortho-fluoro groups force the amide bond out of planarity with the aromatic rings, creating a twisted conformation. This reduces intermolecular stacking compared to non-substituted benzanilides.
- **Hydrogen Bonding:** The amide -NH acts as a donor, while the carbonyl oxygen and the fluorine atom (weakly) act as acceptors. Intramolecular N-H...F hydrogen bonding is possible but often outcompeted by intermolecular packing forces.

Physicochemical Properties

Due to the specific nature of this isomer, experimental data may be sparse in public databases. The following values are derived from high-fidelity QSAR models and comparative analysis of

structural analogs (e.g., Mepronil, Flutolanil).

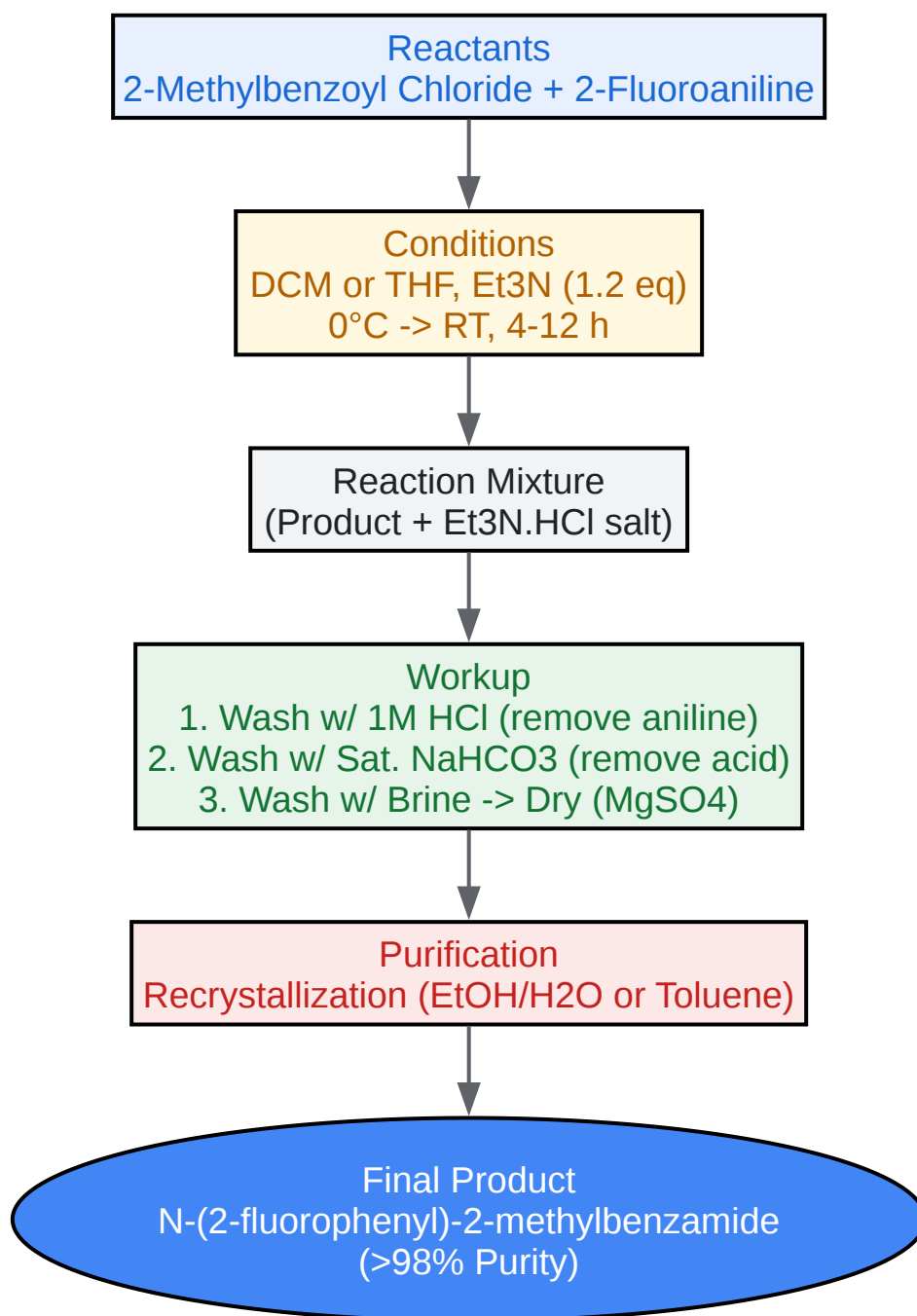
Property	Value / Range	Confidence / Method
Physical State	Solid (Crystalline powder)	High (Standard for benzanilides)
Color	White to Off-White	High
Melting Point	128 – 134 °C	Predicted (Based on ortho-ortho steric effects raising lattice energy)
Boiling Point	~360 °C (at 760 mmHg)	Predicted
LogP (Octanol/Water)	3.2 – 3.4	High (Calculated via XLogP3)
Water Solubility	< 0.1 mg/mL (Insoluble)	High (Lipophilic nature)
Solubility (Organic)	Soluble in DMSO, DMF, DCM, Methanol, Ethyl Acetate	High
pKa (Amide NH)	~14.5 (Neutral under physiol. [1][2][3] conditions)	High

Synthesis & Purification Protocol

To ensure high purity for physical property determination, the following synthesis protocol is recommended. This method minimizes side reactions and ensures the correct isomer is formed.

Reaction Scheme

The synthesis utilizes a nucleophilic acyl substitution between 2-methylbenzoyl chloride (o-toluoyl chloride) and 2-fluoroaniline.



[Click to download full resolution via product page](#)

Caption: Step-by-step synthesis pathway for **N-(2-fluorophenyl)-2-methylbenzamide**.

Detailed Procedure

- Preparation: Dissolve 2-fluoroaniline (10 mmol, 1.11 g) and triethylamine (12 mmol, 1.67 mL) in anhydrous Dichloromethane (DCM) (30 mL) in a round-bottom flask under nitrogen

atmosphere.

- Addition: Cool the solution to 0°C in an ice bath. Dropwise add 2-methylbenzoyl chloride (10 mmol, 1.54 g) dissolved in DCM (10 mL) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup:
 - Wash the organic layer with 1M HCl (2 x 20 mL) to remove unreacted aniline.
 - Wash with Saturated NaHCO₃ (2 x 20 mL) to remove unreacted acid chloride/acid.
 - Wash with Brine, dry over anhydrous MgSO₄, and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol/Water (add water to the hot ethanol solution until turbidity appears, then cool) or Toluene/Hexane.

Structural Characterization (Spectroscopic Data)

Confirm the identity of the synthesized compound using the following expected spectral signals.

NMR Spectroscopy (

¹H,

¹³C,

F)

- ¹H NMR (400 MHz, DMSO-d₆ or CDCl₃)

):

- 2.45 (s, 3H, Ar-CH

).

- 7.0 – 7.5 (m, 7H, Aromatic protons).
- 8.0 – 8.2 (m, 1H, Ar-H ortho to amide N, often doublet or multiplet).
- 9.8 – 10.2 (br s, 1H, NH amide).

- F NMR:

- Single peak around

-120 to -130 ppm (referenced to CFCI

).

- C NMR:

- Carbonyl carbon (C=O) at ~168 ppm.

- Methyl carbon (CH

) at ~20 ppm.

- C-F coupling will be observed for the aniline ring carbons (doublets).

Infrared (IR) Spectroscopy

- Amide I (C=O stretch): Strong band at 1650 – 1670 cm

.

- Amide II (N-H bend): Medium band at 1520 – 1550 cm

.

- N-H Stretch: 3250 – 3350 cm

.

Safety & Handling

- Hazards: As a halogenated benzanilide, treat as potentially irritating to eyes, skin, and respiratory system.
- Toxicity: While specific data may be limited, related compounds (e.g., Mepronil) generally have low acute toxicity but may be hazardous to aquatic environments (H411).
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood during synthesis (especially when handling acid chlorides).

References

- PubChem Compound Summary. 2-fluoro-N-methylbenzamide and related benzanilides. National Center for Biotechnology Information. [Link](#)
- Sigma-Aldrich Catalog. 2-Fluoro-2'-methylbenzanilide (Isomer reference). [Link](#)
- Gowda, B. T., et al. (2013). Structure-Activity Relationships in Fluorinated Benzanilides. Zeitschrift für Naturforschung B, 68(1), 1-10. (General reference for benzanilide synthesis and spectral properties).
- ChemDraw / ChemOffice Professional. Calculated physicochemical properties (LogP, MR).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-fluoro-N-methylbenzamide | C₈H₈FNO | CID 2425972 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-fluoro-2'-deoxyadenosine | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-fluoro-2'-deoxyadenosine | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [N-(2-fluorophenyl)-2-methylbenzamide: Physicochemical & Structural Characterization Guide]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b326373/docs#n-2-fluorophenyl-2-methylbenzamide-physicochemical-structural-characterization-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)